

Application Notes and Protocols for 7-Methyldecanoyl-CoA in Enzyme Kinetics Studies

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Compound of Interest

Compound Name: 7-Methyldecanoyl-CoA

Cat. No.: B15598062

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Audience: Researchers, scientists, and drug development professionals.

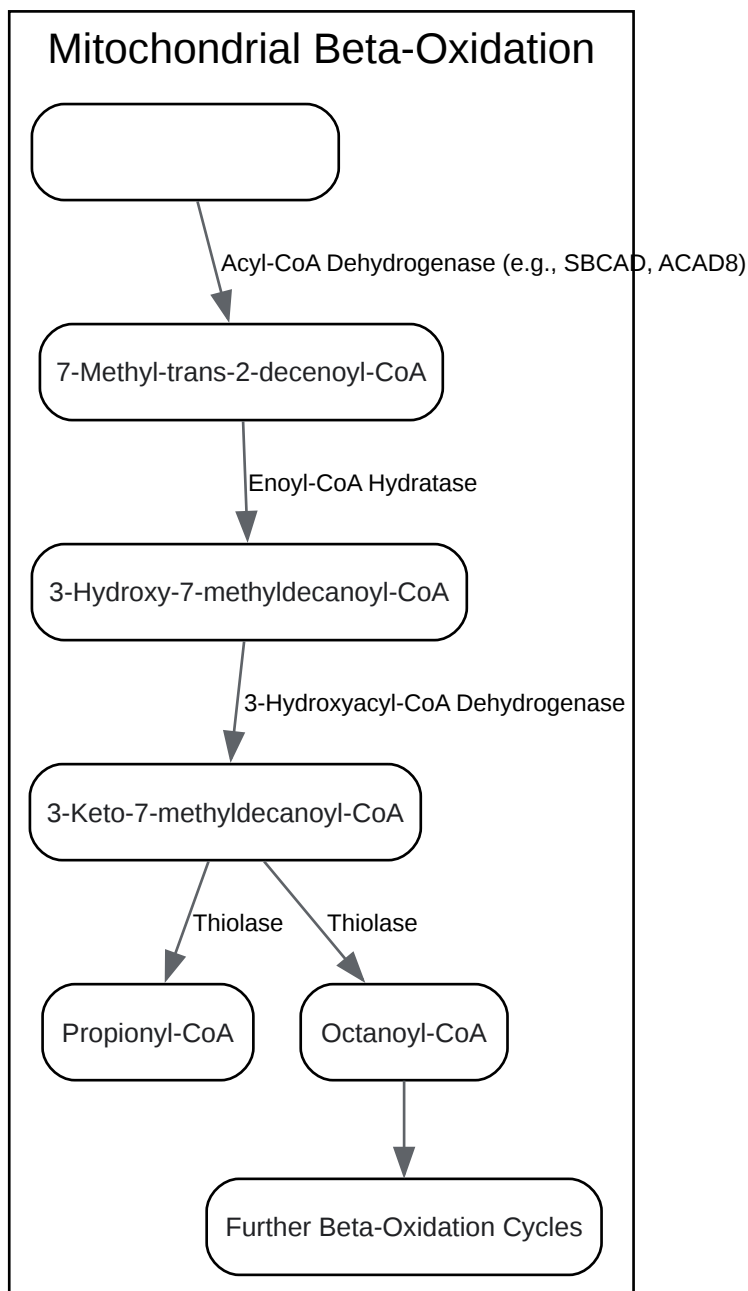
Introduction

Branched-chain fatty acids (BCFAs) and their CoA-esters are crucial intermediates in the metabolism of branched-chain amino acids and the degradation of lipids containing branched structures. The study of enzymes that process these molecules is vital for understanding various metabolic pathways and their associated disorders. **7-Methyldecanoyl-CoA** is a synthetic branched-chain acyl-CoA that can serve as a valuable tool for investigating the substrate specificity and kinetics of enzymes involved in BCFA metabolism. These enzymes include acyl-CoA dehydrogenases (ACADs) and other enzymes of the fatty acid oxidation pathway. This document provides detailed protocols and application notes for the use of **7-Methyldecanoyl-CoA** in enzyme kinetics studies.

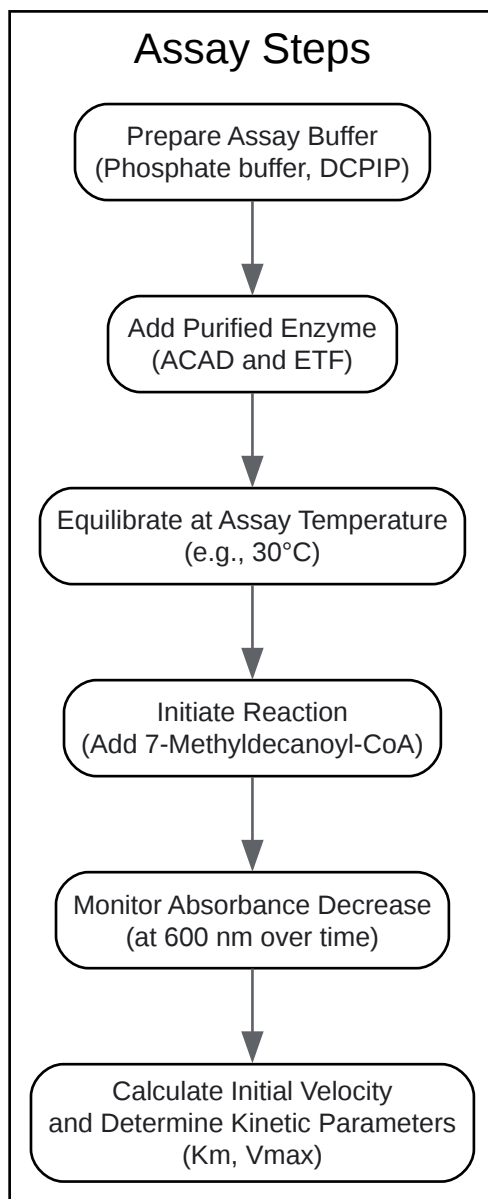
Hypothetical Metabolic Pathway of 7-Methyldecanoyl-CoA

The metabolism of **7-Methyldecanoyl-CoA** is hypothesized to proceed through a pathway analogous to that of other branched-chain acyl-CoAs. The initial step is likely catalyzed by an acyl-CoA dehydrogenase, introducing a double bond. The subsequent steps would involve hydration, further oxidation, and eventual cleavage to yield smaller acyl-CoA and acetyl-CoA units.

Hypothetical Metabolic Pathway of 7-Methyldecanoyl-CoA



Workflow for Acyl-CoA Dehydrogenase Kinetics Assay



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